

What is 1-O-Dodecylglycerol and its significance in research

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Compound of Interest

Compound Name: 1-O-Dodecylglycerol

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1-O-Dodecylglycerol: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-O-Dodecylglycerol, also known as monolaurin's ether analog, is a synthetic alkyl glycerol ether that has garnered significant interest in the scientific community for its diverse biological activities. Comprising a dodecyl chain linked to a glycerol backbone via an ether bond, this compound exhibits notable antimicrobial, antifungal, and potential anticancer and immunomodulatory properties. Its ether linkage confers greater chemical stability compared to its ester counterpart, glycerol monolaurate (GML), making it a compelling subject for research and development in pharmaceuticals, cosmetics, and food science. This technical guide provides an in-depth overview of **1-O-dodecylglycerol**, its synthesis, biological significance, and the experimental methodologies used to investigate its effects.

Physicochemical Properties and Synthesis

1-O-Dodecylglycerol is a white solid with a molecular formula of $C_{15}H_{32}O_3$ and a molecular weight of 260.42 g/mol. Key physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₃₂ O ₃	
Molecular Weight	260.42 g/mol	
Appearance	White Solid	
Melting Point	45-47 °C	
Solubility	Soluble in organic solvents like ethanol and DMSO	
Critical Micelle Concentration (CMC)	0.33 mmol/L	[1]

Synthesis of 1-O-Dodecylglycerol

The synthesis of **1-O-dodecylglycerol** is typically achieved through a Williamson ether synthesis, a well-established method for forming ethers. This process involves two main steps: the protection of the 1,2-diol of glycerol and the subsequent etherification with an alkyl halide, followed by deprotection.

Experimental Protocol: Synthesis of 1-O-Dodecylglycerol

Step 1: Synthesis of Solketal (2,2-dimethyl-1,3-dioxolane-4-methanol)

- To a round-bottom flask, add glycerol and anhydrous acetone in a 1:2 molar ratio.
- Add a catalytic amount of a strong acid, such as p-toluenesulfonic acid or a Lewis acid.
- Stir the reaction mixture at room temperature for 24-48 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, neutralize the acid catalyst with a weak base (e.g., sodium bicarbonate).
- Remove the excess acetone under reduced pressure.
- Purify the resulting solketal by vacuum distillation.

Step 2: Williamson Ether Synthesis

- Dissolve the synthesized solketal in an aprotic polar solvent, such as dimethylformamide (DMF) or tetrahydrofuran (THF).
- Add a strong base, such as sodium hydride (NaH), to the solution under an inert atmosphere (e.g., nitrogen or argon) to deprotonate the hydroxyl group of solketal, forming an alkoxide.
- Slowly add 1-bromododecane or 1-iodododecane to the reaction mixture.
- Heat the reaction mixture to 60-80°C and stir for 12-24 hours.
- Monitor the reaction by TLC.
- After the reaction is complete, quench the reaction by the slow addition of water.
- Extract the product with an organic solvent (e.g., diethyl ether or ethyl acetate).
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.

Step 3: Deprotection

- Dissolve the crude product from Step 2 in a mixture of an organic solvent (e.g., methanol or ethanol) and an aqueous acid (e.g., 1 M HCl).
- Stir the mixture at room temperature for 2-4 hours until the deprotection is complete (monitored by TLC).
- Neutralize the acid with a weak base.
- Extract the final product, **1-O-dodecylglycerol**, with an organic solvent.
- Wash the organic layer, dry, and concentrate to yield the purified product. Further purification can be achieved by column chromatography.

Biological Significance and Research Applications

1-O-Dodecylglycerol has demonstrated a broad spectrum of biological activities, making it a molecule of interest for various research applications.

Antimicrobial and Antifungal Activity

1-O-Dodecylglycerol exhibits potent activity against a range of Gram-positive bacteria and fungi.^[1] Its mechanism of action is primarily attributed to its ability to disrupt the integrity of microbial cell membranes.

Quantitative Data: Antimicrobial and Antifungal Activity

Organism	Assay	Value	Reference
Staphylococcus aureus	MIC	4 µg/mL	[1]
Escherichia coli	MIC	>128 µg/mL	[1]
Botryosphaeria dothidea	Inhibition at 400 µg/mL	39.6%	[1]
Monilinia fructigena	Inhibition at 400 µg/mL	97.0%	[1]
Phytophthora capsici	Inhibition at 400 µg/mL	95.3%	[1]
Monilinia fructigena	EC ₅₀	102 µg/mL	[2]

Experimental Protocol: Broth Microdilution Assay for MIC Determination

- Prepare a stock solution of **1-O-dodecylglycerol** in a suitable solvent (e.g., DMSO).
- In a 96-well microtiter plate, perform serial two-fold dilutions of the compound in Mueller-Hinton Broth (for bacteria) or RPMI-1640 medium (for fungi).
- Prepare a standardized inoculum of the test microorganism (approximately 5 x 10⁵ CFU/mL).
- Add the inoculum to each well of the microtiter plate.

- Include a positive control (microorganism with no compound) and a negative control (broth only).
- Incubate the plates at 37°C for 18-24 hours for bacteria and at an appropriate temperature and duration for fungi.
- The Minimum Inhibitory Concentration (MIC) is determined as the lowest concentration of the compound that completely inhibits visible growth of the microorganism.

Anticancer and Immunomodulatory Effects

Research has indicated that **1-O-dodecylglycerol** possesses potential anticancer properties and can modulate the immune system. Studies have shown its ability to increase the survival of mice in an Ehrlich ascites carcinoma model and to activate macrophages.

Experimental Protocol: Macrophage Activation Assay (Nitric Oxide Measurement)

- Culture murine macrophage cell lines (e.g., RAW 264.7) in DMEM supplemented with 10% FBS.
- Seed the cells in a 96-well plate at a density of 1×10^5 cells/well and allow them to adhere overnight.
- Treat the cells with various concentrations of **1-O-dodecylglycerol** for 24-48 hours. A positive control such as lipopolysaccharide (LPS) should be included.
- After incubation, collect the cell culture supernatant.
- Measure the production of nitric oxide (NO), a marker of macrophage activation, using the Griess reagent system. This involves mixing the supernatant with sulfanilamide and N-(1-naphthyl)ethylenediamine dihydrochloride and measuring the absorbance at 540 nm.
- Quantify the nitrite concentration by comparing the absorbance to a standard curve of sodium nitrite.

Experimental Protocol: In Vivo Ehrlich Ascites Carcinoma (EAC) Model

- Maintain the EAC cell line by intraperitoneal passage in Swiss albino mice.

- Induce ascites tumors in experimental mice by intraperitoneal injection of a suspension of EAC cells (e.g., 2×10^6 cells per mouse).
- On the day following tumor inoculation, begin treatment with **1-O-dodecylglycerol**, administered intraperitoneally or orally at various doses for a specified number of days.
- A control group should receive the vehicle only.
- Monitor the mice for tumor growth (e.g., by measuring body weight and abdominal circumference) and survival time.
- At the end of the experiment, collect ascitic fluid to determine tumor volume and viable tumor cell count.

Mechanism of Action: Membrane Interaction and Disruption

The primary mechanism of action for **1-O-dodecylglycerol**'s biological activities appears to be its interaction with and disruption of cellular membranes. Unlike its ester analog GML, which induces membrane budding, **1-O-dodecylglycerol** has been shown to cause extensive membrane tubulation.^{[3][4]} This difference in membrane remodeling is thought to be due to variations in their head group properties. The ether linkage in **1-O-dodecylglycerol** provides greater chemical stability and enhances its membrane-disruptive activity.

Experimental Protocol: Measurement of Bacterial Membrane Potential

- Grow the bacterial strain of interest to the mid-logarithmic phase.
- Wash and resuspend the cells in a suitable buffer (e.g., PBS with glucose).
- Add the voltage-sensitive fluorescent dye, such as DiSC₃(5), to the bacterial suspension. The dye will be taken up by polarized cells, leading to fluorescence quenching.
- Monitor the fluorescence intensity until a stable baseline is achieved.
- Add **1-O-dodecylglycerol** to the cell suspension.

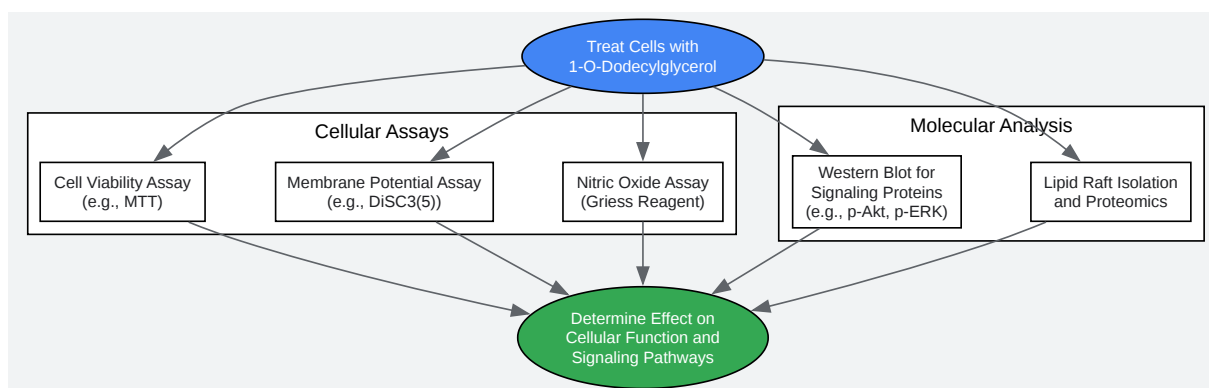
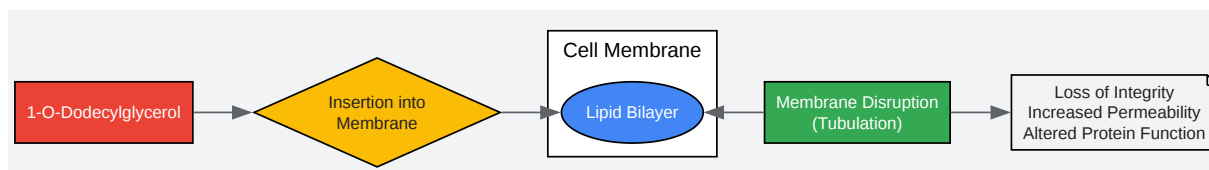
- Disruption of the membrane potential will cause the release of the dye and a subsequent increase in fluorescence.
- A positive control, such as the protonophore CCCP, which is known to depolarize the membrane, should be used.

Signaling Pathways and Logical Relationships

While the direct intracellular signaling pathways modulated by **1-O-dodecylglycerol** are still under investigation, its profound effect on the cell membrane suggests an impact on signaling cascades that are initiated at or are dependent on membrane integrity and composition.

Disruption of lipid rafts, which are microdomains rich in cholesterol and sphingolipids that serve as platforms for signal transduction, is a plausible mechanism.^{[5][6][7][8][9]} By altering the lipid environment, **1-O-dodecylglycerol** could indirectly affect the function of membrane-associated proteins and receptors, thereby influencing downstream signaling events.

The following diagrams illustrate the proposed mechanism of membrane disruption and a hypothetical workflow for investigating the effects of **1-O-dodecylglycerol** on a generic signaling pathway.



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References

- 1. microbiologyresearch.org [microbiologyresearch.org]
- 2. pubs.acs.org [pubs.acs.org]
- 3. researchgate.net [researchgate.net]
- 4. X-MOL [m.x-mol.net]
- 5. Lipid raft involvement in signal transduction in cancer cell survival, cell death and metastasis - PMC [pmc.ncbi.nlm.nih.gov]

- 6. Lipid Rafts and Caveolae in Signaling by Growth Factor Receptors - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Frontiers | α 1-nAChR-Mediated Signaling Through Lipid Raft Is Required for Nicotine-Induced NLRP3 Inflammasome Activation and Nicotine-Accelerated Atherosclerosis [frontiersin.org]
- 9. Differential impact of lipid raft depletion on platelet-derived growth factor (PDGF)-induced ERK1/2 MAP-kinase, SRC and AKT signaling - PubMed [pubmed.ncbi.nlm.nih.gov]
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